

physicochemical properties of 3-Chloro-2-(phenethyloxy)aniline

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Compound of Interest

Compound Name: 3-Chloro-2-(phenethyloxy)aniline

CAS No.: 946714-51-8

Cat. No.: B3172013

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Technical Whitepaper: Physicochemical Profiling & Characterization of **3-Chloro-2-(phenethyloxy)aniline**

Executive Summary

3-Chloro-2-(phenethyloxy)aniline (C₁₄H₁₄ClNO) is a specialized aromatic amine intermediate, primarily utilized in the synthesis of GPCR ligands (e.g., 5-HT antagonists) and kinase inhibitors. Its structural motif—combining a lipophilic phenethyl ether tail with an electron-deficient chloro-aniline core—imparts unique physicochemical challenges, specifically regarding solubility and ionization behavior.

This guide provides a definitive technical framework for the handling, synthesis, and physicochemical profiling of this compound. Unlike commodity anilines, the 2-phenethyloxy substitution creates significant steric and electronic modulation, requiring tailored analytical protocols.

Chemical Identity & Structural Analysis

Property	Specification
IUPAC Name	3-Chloro-2-(2-phenylethoxy)aniline
Molecular Formula	C ₁₄ H ₁₄ ClNO
Molecular Weight	247.72 g/mol
SMILES	Nc1c(OCCc2ccccc2)c(Cl)ccc1
Core Scaffold	Ortho-substituted Aniline
Key Functional Groups	Primary Amine (Weak Base), Aryl Chloride, Ether Linkage
Predicted LogP	3.8 – 4.2 (Highly Lipophilic)
Predicted pKa (BH ⁺)	2.5 – 3.0 (Weakly Basic due to 3-Cl induction)

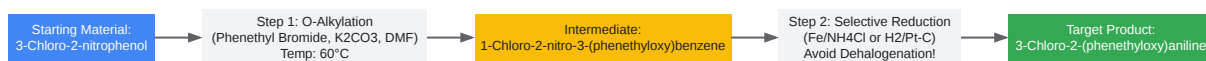
Structural Insight: The ortho-phenethyloxy group exerts a dual effect:

- **Steric Hindrance:** It shields the amine nitrogen, potentially reducing nucleophilicity in subsequent coupling reactions.
- **Lipophilicity:** The phenethyl chain drastically reduces aqueous solubility compared to simple chloro-anilines, necessitating the use of co-solvents (DMSO, MeOH) for all biological assays.

Synthesis & Impurity Profile

To ensure high purity for biological screening, a robust two-step synthesis starting from 3-chloro-2-nitrophenol is recommended. Direct chlorination of phenethyloxy-aniline is not recommended due to regioselectivity issues.

Synthesis Workflow (DOT Visualization)



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Figure 1: Recommended synthetic route minimizing regioisomeric impurities.

Critical Control Points:

- O-Alkylation: Use mild bases () to prevent side reactions.[1] Strong bases may lead to degradation of the phenethyl halide.
- Reduction: Avoid Pd/C with at high pressure/temperature, as this often causes dehalogenation (loss of the 3-Cl atom). Iron/Ammonium Chloride () or Platinum on Carbon () are safer alternatives to preserve the aryl chloride [1].

Physicochemical Profiling Protocols

Due to the compound's high lipophilicity (Class II/IV in BCS), standard aqueous assays will fail. The following protocols use co-solvent extrapolation methods.

pKa Determination (Co-Solvent Titration)

Direct aqueous titration is impossible due to precipitation. Use the Yasuda-Shedlovsky extrapolation method.

Materials:

- 0.01 M Compound stock in Methanol.
- 0.1 M HCl and 0.1 M NaOH volumetric standards.
- KCl (ionic strength adjuster).

Protocol:

- Prepare three titration vessels with 30%, 40%, and 50% Methanol/Water (v/v) mixtures.
- Dissolve the compound to a final concentration of

in each vessel.

- Titrate with HCl under inert gas () purge to prevent aniline oxidation.
- Record the apparent pKa () for each methanol concentration.
- Data Processing: Plot vs. % Methanol (or dielectric constant). Extrapolate the linear regression to 0% organic solvent to obtain the aqueous pKa.

Expected Result: Aqueous pKa

. The 3-chloro substituent (electron-withdrawing) significantly lowers the basicity compared to aniline (pKa 4.6).

Kinetic Solubility Assay (Nephelometry)

This assay determines the "precipitation point" from a DMSO stock, mimicking High-Throughput Screening (HTS) conditions.

Protocol:

- Stock Prep: Prepare a 10 mM stock solution in 100% DMSO.
- Dilution: Serial dilute in DMSO to create a concentration range (e.g., 10 mM to 0.1 mM).
- Injection: Spike 2 of each DMSO dilution into 198 of PBS (pH 7.4) in a 96-well plate (Final DMSO = 1%).
- Incubation: Shake for 2 hours at 25°C.
- Measurement: Measure light scattering (nephelometry) or Absorbance at 600 nm (turbidity).

- Analysis: The solubility limit is the concentration where Absorbance >

background.

Self-Validating Step: Include a control compound like Indomethacin (low solubility) or Caffeine (high solubility) on the same plate to verify assay performance.

Analytical Characterization (HPLC-UV)

Standard reverse-phase methods must be adjusted for the high hydrophobicity of the phenethyl ether tail.

Parameter	Condition
Column	C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 , mm
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Gradient	50% B to 95% B over 8 min; Hold 2 min. (Start high organic!)
Flow Rate	1.0 mL/min
Detection	UV at 254 nm (Aromatic ring) and 210 nm (Amine)
Retention Time	Expect elution at high organic % (approx. 6-8 min in this gradient).

Impurity Alert: Watch for the De-chlorinated analog (3-H instead of 3-Cl) if catalytic hydrogenation was used. This impurity often co-elutes; use a shallower gradient (e.g., 60-80% B) if resolution is poor.

Handling & Stability (Safety)

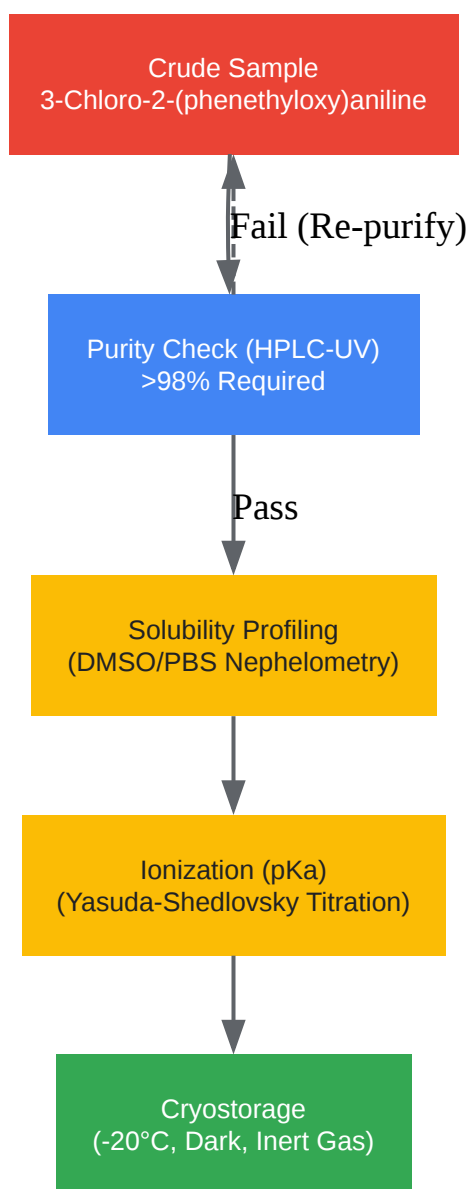
Hazard Profile:

- Acute Toxicity: Toxic by ingestion/inhalation. Anilines are known methemoglobin formers [2].
- Skin Sensitization: Potential contact allergen.
- Stability: Air and light sensitive. The amino group can oxidize to form azo-compounds or quinone-imines, turning the solid dark brown over time.

Storage Protocol:

- Store at -20°C under Argon or Nitrogen atmosphere.
- Protect from light (amber vials).
- Re-test purity by HPLC every 6 months.

Characterization Workflow (DOT Visualization)



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Figure 2: Analytical decision tree for validating the compound before biological use.

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